

Personal protective equipment for handling ARUK3001185

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Compound of Interest

Compound Name: ARUK3001185

Cat. No.: B11932649

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Essential Safety and Handling Guide for ARUK3001185

This document provides crucial safety and logistical information for the handling, use, and disposal of **ARUK3001185**, a potent and selective Notum inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **ARUK3001185**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The recommended PPE is based on standard laboratory safety protocols for handling chemical compounds of this nature.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable choice. Always inspect gloves for integrity before use and dispose of them properly after handling the compound. [1] [2]
Eye Protection	Safety glasses with side shields	Must conform to EN166 or NIOSH standards to protect against splashes. [1]
Respiratory Protection	Respirator	Use a NIOSH or CEN approved respirator and its components when handling the compound, especially if there is a risk of inhalation. [1]
Body Protection	Laboratory coat	A standard lab coat should be worn to protect clothing and skin from accidental contamination. [2]

Safe Handling and Operational Plan

Adherence to a strict operational plan is essential for the safe handling of **ARUK3001185** at every stage, from receiving and storage to use in experiments and final disposal.

2.1. Storage

Proper storage is critical to maintain the integrity of the compound and prevent accidental exposure.

Storage Condition	Temperature	Duration
Solid Powder	-20°C	12 Months
4°C	6 Months	
In Solvent	-80°C	6 Months
-20°C	1 Month	

Data sourced from Probecchem Biochemicals.

2.2. Preparation of Stock Solutions

ARUK3001185 is typically dissolved in a solvent such as DMSO for experimental use.[3] The following protocol outlines the preparation of a stock solution.

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

- Acclimatization: Allow the vial of solid **ARUK3001185** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of the compound in a chemical fume hood.
- Dissolution: Add the appropriate volume of DMSO to the compound to achieve the target concentration of 10 mM. For example, to prepare a 10 mM solution from 1 mg of **ARUK3001185** (MW: 282.047 g/mol), you would add 354.55 µL of DMSO.
- Solubilization: Vortex or sonicate the solution gently to ensure complete dissolution.
- Storage: Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months or -20°C for up to 1 month.[3]

2.3. Disposal Plan

Contaminated materials and waste should be handled and disposed of in accordance with institutional and local regulations for chemical waste.

- **Solid Waste:** Dispose of contaminated gloves, pipette tips, and empty vials in a designated chemical waste container.
- **Liquid Waste:** Unused or waste solutions of **ARUK3001185** should be collected in a sealed, properly labeled hazardous waste container for disposal by the institution's environmental health and safety department.

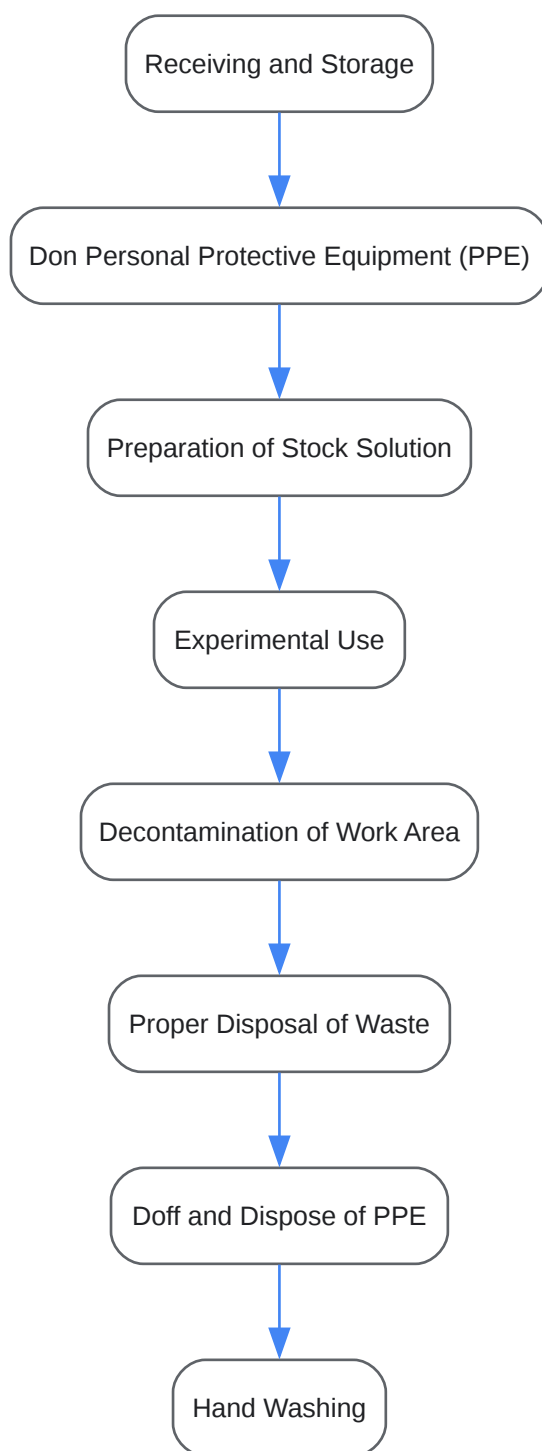
Emergency Procedures

In the event of accidental exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Skin Contact	Wash the affected area immediately with soap and plenty of water. [1]
Eye Contact	Flush eyes with water as a precaution for at least 15 minutes. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [1]

Logical Workflow for Handling ARUK3001185

The following diagram illustrates the standard workflow for safely handling **ARUK3001185** in a laboratory setting.



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Caption: Workflow for Safe Handling of **ARUK3001185**.

This guide is intended to provide essential information for the safe handling of **ARUK3001185**. Researchers should always consult their institution's specific safety guidelines and protocols

before beginning any work with this or any other chemical compound.

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